

Technical Guide: Physical Properties of 2-Fluoro-6-iodobenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2-Fluoro-6-iodobenzonitrile**

Cat. No.: **B108612**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Fluoro-6-iodobenzonitrile**, a key intermediate in pharmaceutical and organic synthesis. The information is presented to support research and development activities where this compound is utilized.

Core Physical and Chemical Data

2-Fluoro-6-iodobenzonitrile is an aromatic compound noted for its unique reactivity, which is imparted by the presence of both fluorine and iodine substituents on the benzonitrile ring.[\[1\]](#)[\[2\]](#) This dual halogenation makes it a versatile building block in the synthesis of complex organic molecules, particularly in the development of novel pharmaceuticals and agrochemicals.[\[1\]](#)

Quantitative Physical Properties

The following table summarizes the key physical and chemical properties of **2-Fluoro-6-iodobenzonitrile**.

Property	Value	Source(s)
CAS Number	79544-29-9	[1] [3]
Molecular Formula	C ₇ H ₃ FIN	[1] [3]
Molecular Weight	247.01 g/mol	[1] [3] [4]
Melting Point	49-55 °C	[1] [4] [5] [6]
Boiling Point (Predicted)	271.3 ± 25.0 °C	[6]
Density (Predicted)	1.98 ± 0.1 g/cm ³	[6]
Appearance	White to light yellow or cream crystalline powder	[1] [2] [7]
Purity	≥ 97.5% - 98% (by GC)	[1] [3] [5]
Solubility	Slightly soluble in Chloroform and Methanol	[6]

Experimental Methodologies

While specific experimental records for the listed data are proprietary to the manufacturers, the following outlines standard protocols for determining the key physical properties of solid organic compounds like **2-Fluoro-6-iodobenzonitrile**.

Melting Point Determination (Capillary Method)

- **Sample Preparation:** A small amount of the dry crystalline powder is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Instrumentation:** The capillary tube is placed in a melting point apparatus, which contains a heating block and a calibrated thermometer or digital temperature sensor.
- **Heating:** The sample is heated at a controlled, slow rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid. For **2-Fluoro-6-iodobenzonitrile**, the melting point is approximately 49-55 °C.

Fluoro-6-iodobenzonitrile, a typical range is between 49 °C and 55 °C.[1][4][5][6]

Purity Analysis (Gas Chromatography - GC)

- Sample Preparation: A solution of **2-Fluoro-6-iodobenzonitrile** is prepared in a suitable volatile solvent.
- Injection: A small volume of the solution is injected into the gas chromatograph. The high temperature of the injection port vaporizes the sample.
- Separation: An inert carrier gas (e.g., helium or nitrogen) transports the vaporized sample through a chromatographic column. The components of the sample separate based on their boiling points and interactions with the column's stationary phase.
- Detection: As each component exits the column, it is detected by a detector (e.g., Flame Ionization Detector - FID). The detector generates a signal proportional to the amount of the component.
- Data Analysis: The output is a chromatogram showing peaks corresponding to different components. The area under the peak for **2-Fluoro-6-iodobenzonitrile** relative to the total area of all peaks is used to calculate its purity, which is typically specified as ≥98%.[1][3]

Logical Workflow for Compound Characterization

The following diagram illustrates a standard workflow for the physical and chemical characterization of a synthesized or procured chemical intermediate like **2-Fluoro-6-iodobenzonitrile**.

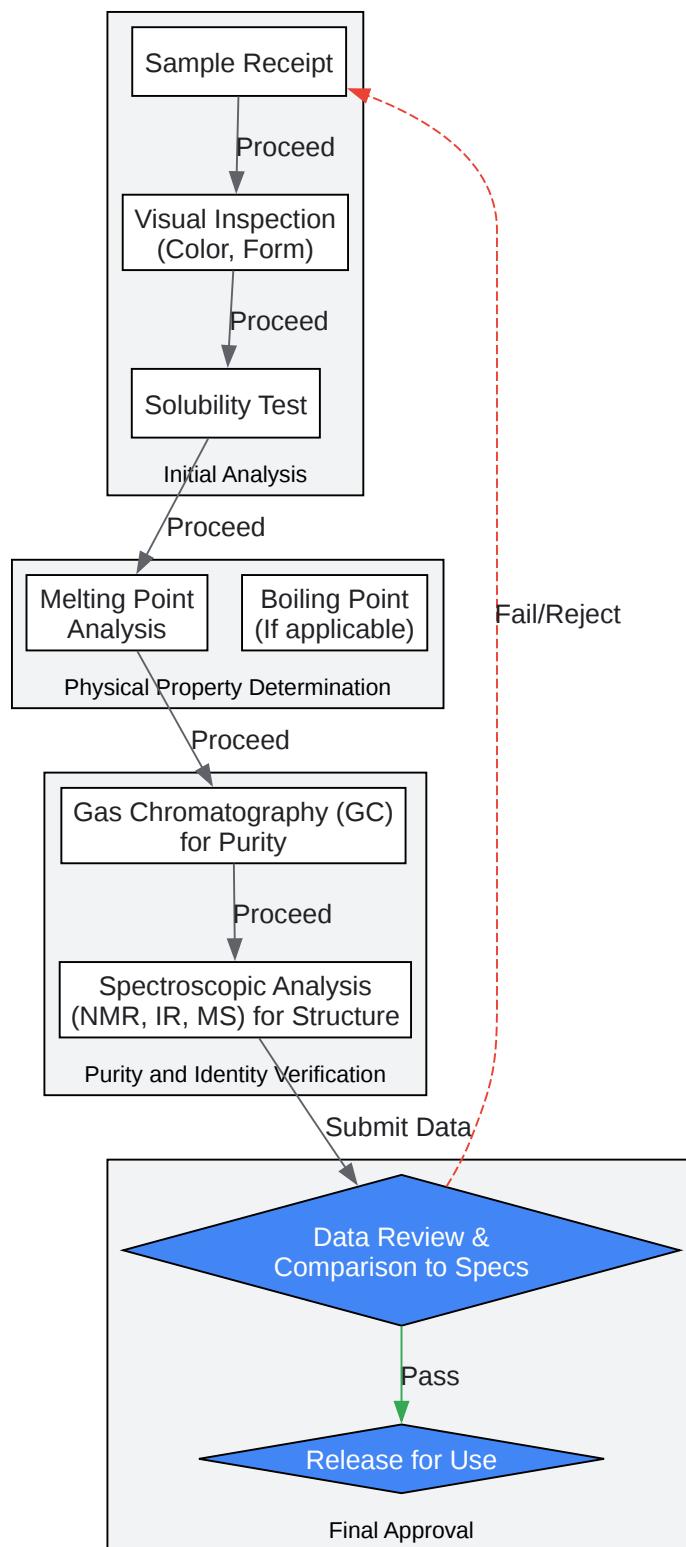


Figure 1: Workflow for Chemical Intermediate Characterization

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Caption: Workflow for Chemical Intermediate Characterization.

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- To cite this document: BenchChem. [Technical Guide: Physical Properties of 2-Fluoro-6-iodobenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b108612#physical-properties-of-2-fluoro-6-iodobenzonitrile>

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